

An In-Depth Technical Guide to Hexadecan-7-one: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: 7-Hexadecanone

CAS No.: 45206-91-5

Cat. No.: B1596374

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Hexadecan-7-one, a long-chain aliphatic ketone, is a molecule of growing interest in various scientific domains. This technical guide provides a comprehensive overview of its physical and chemical properties, detailed spectral analysis, established synthesis and purification protocols, and a discussion of its current and potential applications. By synthesizing technical data with practical insights, this document serves as a crucial resource for professionals in research, chemical synthesis, and drug development.

Introduction

Hexadecan-7-one, also known as heptyl nonyl ketone, is a 16-carbon aliphatic ketone with the carbonyl group located at the seventh position. Its long alkyl chains confer specific physical properties such as low water solubility and a relatively high boiling point, making it suitable for various applications, including in cosmetics, personal care products, and as an industrial solvent.^[1] This guide aims to provide an in-depth understanding of this compound, moving

beyond basic data to offer insights into its synthesis, reactivity, and potential for further scientific exploration.

Physicochemical Properties

The fundamental physical and chemical properties of hexadecan-7-one are summarized in the table below. These characteristics are essential for its handling, application, and the design of experimental procedures.

Property	Value	Source(s)
Molecular Formula	C ₁₆ H ₃₂ O	[1][2]
Molecular Weight	240.42 g/mol	[1][2]
CAS Number	45206-91-5	[1][2]
Appearance	Colorless liquid	[1]
Melting Point	40-41 °C	[1]
Boiling Point	Approximately 308.15 - 329 °C (estimate)	[1]
Density	Approximately 0.809 - 0.829 g/cm ³ (estimate)	[1]
Solubility	Insoluble in water; soluble in organic solvents such as ethers and alcohols.	[1]
Refractive Index	1.4440 (estimate)	[1]

Spectral Analysis

Spectroscopic data is critical for the unambiguous identification and characterization of hexadecan-7-one. While publicly accessible spectra are limited, the expected spectral features are discussed below based on the compound's structure and data from similar long-chain ketones.

¹H NMR Spectroscopy

The proton NMR spectrum of hexadecan-7-one is expected to be relatively simple, characterized by signals corresponding to the different methylene and methyl groups in the alkyl chains. The key diagnostic signals would be the triplet from the alpha-protons adjacent to the carbonyl group (at C6 and C8), which would be shifted downfield compared to the other methylene protons.

¹³C NMR Spectroscopy

The most characteristic signal in the ¹³C NMR spectrum of hexadecan-7-one is the carbonyl carbon, which is expected to appear significantly downfield (in the range of 200-220 ppm). The remaining signals would correspond to the methyl and methylene carbons of the hexyl and nonyl chains.

Infrared (IR) Spectroscopy

The IR spectrum of hexadecan-7-one is dominated by a strong, sharp absorption band characteristic of the C=O stretching vibration of an aliphatic ketone, typically appearing in the region of 1715 cm⁻¹. Other significant absorptions include those corresponding to C-H stretching and bending vibrations of the alkyl chains.

Mass Spectrometry

The mass spectrum of hexadecan-7-one would show a molecular ion peak (M⁺) at m/z = 240. The fragmentation pattern is expected to be dominated by alpha-cleavage on either side of the carbonyl group, leading to the formation of characteristic acylium ions.

Synthesis and Purification

A common method for the preparation of hexadecan-7-one is through an oxidation-reduction reaction.^[1] A more specific and controlled approach involves the oxidation of the corresponding secondary alcohol, 7-hexadecanol.

Experimental Protocol: Oxidation of 7-Hexadecanol

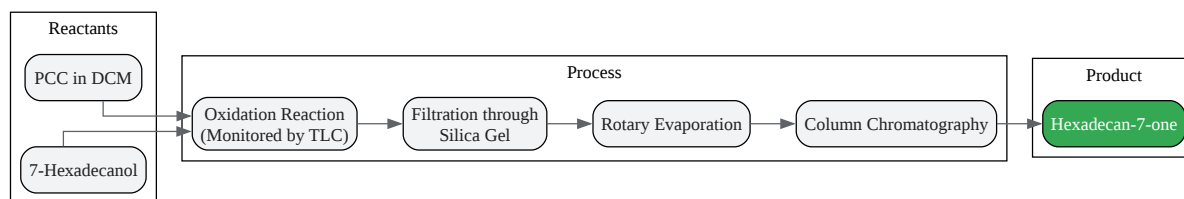
This protocol describes a standard laboratory-scale synthesis of hexadecan-7-one from its alcohol precursor.

Materials:

- 7-Hexadecanol
- Pyridinium chlorochromate (PCC) or other suitable oxidizing agent
- Anhydrous dichloromethane (DCM)
- Silica gel
- Hexane
- Ethyl acetate

Procedure:

- Dissolve 7-hexadecanol in anhydrous DCM in a round-bottom flask under an inert atmosphere.
- Add PCC (1.5 equivalents) to the solution in one portion while stirring.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, dilute the reaction mixture with diethyl ether and filter through a pad of silica gel to remove the chromium salts.
- Wash the silica gel pad with additional diethyl ether.
- Combine the organic filtrates and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel, eluting with a hexane/ethyl acetate gradient, to yield pure hexadecan-7-one.



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Caption: Workflow for the synthesis of hexadecan-7-one.

Chemical Reactivity

The chemical reactivity of hexadecan-7-one is primarily dictated by the carbonyl group. As a ketone, it can undergo a variety of chemical transformations.

- **Nucleophilic Addition:** The carbonyl carbon is electrophilic and susceptible to attack by nucleophiles.
- **Reduction:** The ketone can be reduced to the corresponding secondary alcohol, 7-hexadecanol, using reducing agents such as sodium borohydride or lithium aluminum hydride.
- **Reactions at the α -Carbon:** The protons on the carbons adjacent to the carbonyl group (α -protons) are weakly acidic and can be removed by a base to form an enolate, which can then act as a nucleophile in subsequent reactions.

Applications and Future Perspectives

Hexadecan-7-one has established applications in the fragrance and cosmetics industries.^[1] Its potential in the pharmaceutical and drug development sectors is an area of active exploration.

Current Applications

- Fragrance and Cosmetics: Used to impart specific scents in perfumes, lotions, and other personal care products.^[1]
- Industrial Solvent: Its properties as a non-polar solvent make it useful in various industrial chemical processes.^[1]

Potential in Drug Development

While direct applications of hexadecan-7-one as an active pharmaceutical ingredient are not widely documented, its structural features suggest potential roles in drug delivery and formulation. The long alkyl chains can enhance lipophilicity, which could be leveraged to improve the solubility and bioavailability of certain drug molecules. Further research is warranted to explore its utility as an excipient or as a building block for more complex pharmaceutical compounds.

Conclusion

Hexadecan-7-one is a versatile long-chain ketone with well-defined physicochemical properties. While its current applications are primarily in the cosmetics and industrial solvent sectors, its chemical functionality opens avenues for further investigation, particularly in the realm of organic synthesis and medicinal chemistry. This guide provides a solid foundation for researchers and drug development professionals to understand and utilize this compound in their work.

References

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